

Lariciresinol Acetate: A Technical Guide for Researchers

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Lariciresinol Acetate

Cat. No.: B15594601

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Disclaimer: Scientific literature extensively covers the biological activities and mechanisms of lariciresinol. However, specific research on its derivative, **lariciresinol acetate**, is limited. This guide primarily summarizes the data available for lariciresinol, which, due to its structural similarity, is considered a relevant proxy for understanding the potential properties of **lariciresinol acetate**. The addition of an acetate group may influence the pharmacokinetic and pharmacodynamic properties of the molecule, and further research is warranted to elucidate the specific characteristics of **lariciresinol acetate**.

Introduction

Lariciresinol is a naturally occurring lignan found in various plants, belonging to the phenylpropanoid class of compounds. Lignans are recognized for their diverse pharmacological activities, and lariciresinol has demonstrated significant potential as an antioxidant, anti-inflammatory, anticancer, and antidiabetic agent.[1][2] **Lariciresinol acetate** is a derivative of lariciresinol, and while direct studies are scarce, its biological activities are anticipated to be similar to the parent compound.[3] This technical guide provides an in-depth overview of the chemical properties, biological activities, and underlying mechanisms of action of lariciresinol, serving as a foundational resource for research on **lariciresinol acetate**.

Chemical Properties

Property	Value	Reference
IUPAC Name	[(2S,3R,4R)-2-(4-hydroxy-3-methoxyphenyl)-4-[(4-hydroxy-3-methoxyphenyl)methyl]oxolan-3-yl)methyl acetate	N/A
Molecular Formula	C22H26O7	N/A
Molecular Weight	402.44 g/mol	N/A
Parent Compound	Lariciresinol	[3]

Biological Activities and Quantitative Data

The biological activities of lariciresinol have been investigated in various in vitro and in vivo models. The following tables summarize the key quantitative data.

Anticancer Activity

Cell Line	Cancer Type	IC50 (μM)	Exposure Time (h)	Reference
SKBr3	Breast Cancer	500	48	[2][4]
HepG2	Liver Cancer	Not specified	24-72	[1]

Note: In healthy fibroblast and HEK-293 cell lines, the IC50 was >500 μM, suggesting a degree of selectivity for cancer cells.[2]

Antidiabetic Activity

Assay	Target	IC50 (μM)	Ki (μM)	Reference
α-glucosidase inhibition	α-glucosidase	6.97 ± 0.37	0.046	[5][6]

Antifungal Activity

Fungal Strain	MIC (µg/mL)	Reference
Candida albicans	25	[1]
Trichosporon beigelii	12.5	[1]
Malassezia furfur	25	[1]

Antioxidant Activity

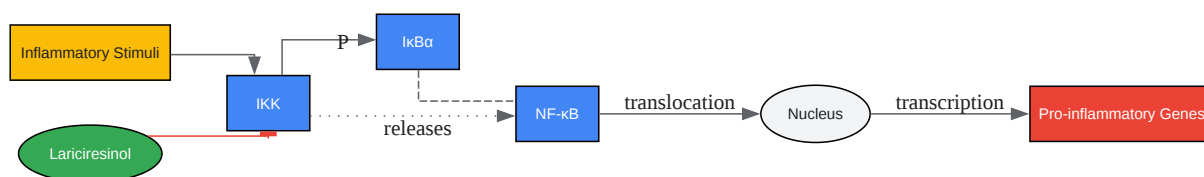
Lariciresinol has demonstrated broad-spectrum antioxidant properties in various assays, including DPPH, ABTS, SOD, and OH-radical scavenging assays, as well as FRAP, CUPRAC, and ORAC assays.[7]

Signaling Pathways

Lariciresinol has been shown to modulate several key signaling pathways implicated in various disease processes.

NF-κB Signaling Pathway

Lariciresinol is suggested to exert its anti-inflammatory effects by inhibiting the NF-κB signaling pathway. This pathway is a critical regulator of inflammatory responses.

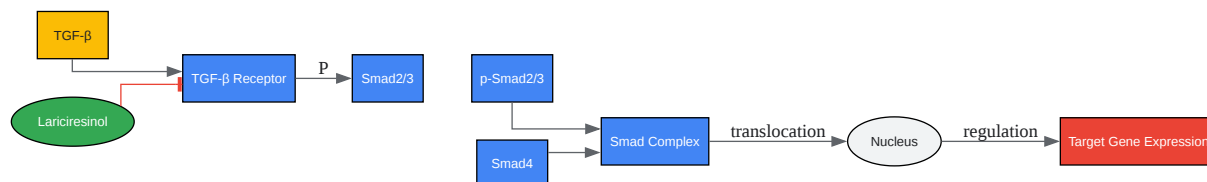


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Lariciresinol's inhibition of the NF-κB pathway.

TGF-β Signaling Pathway

Lariciresinol has been shown to regulate the TGF-β signaling pathway, which is involved in cell growth, differentiation, and apoptosis.

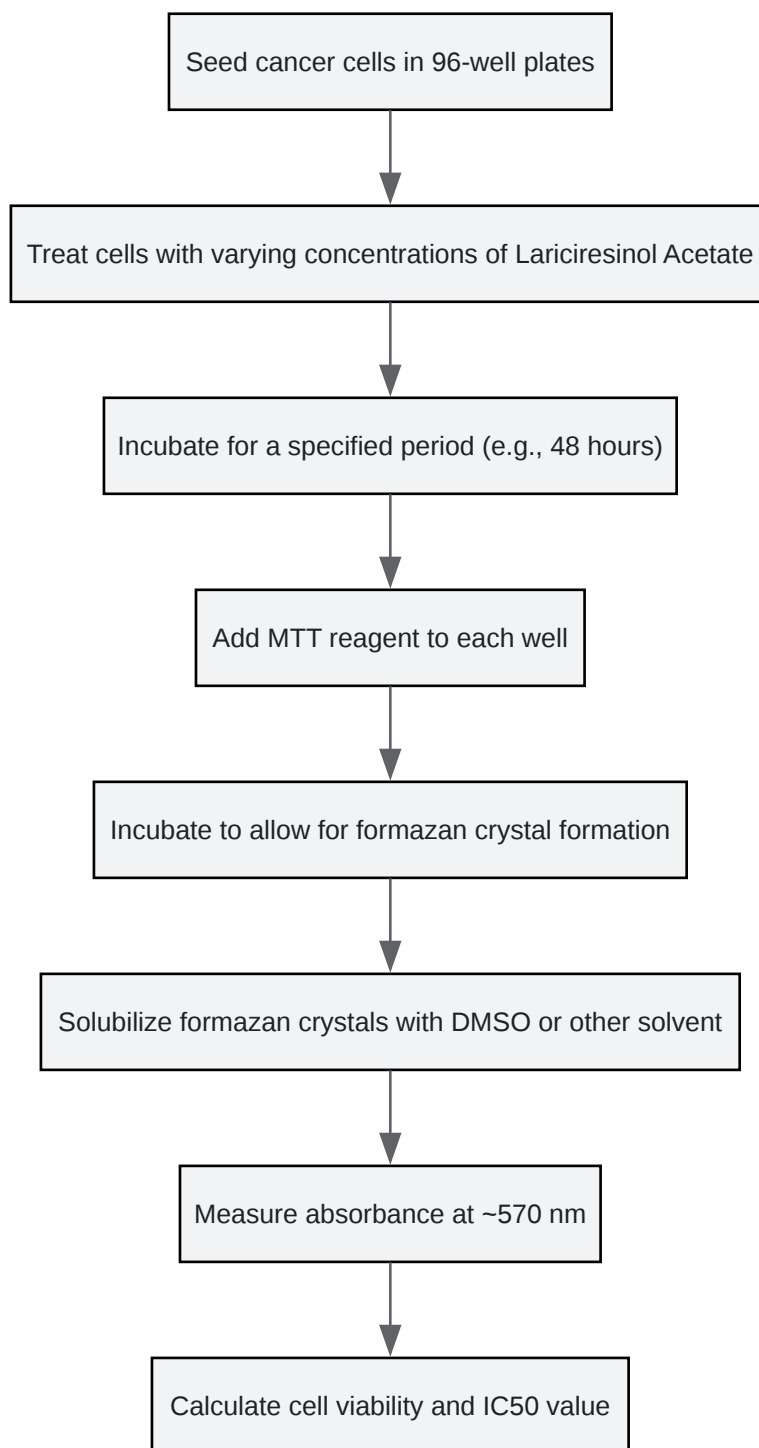
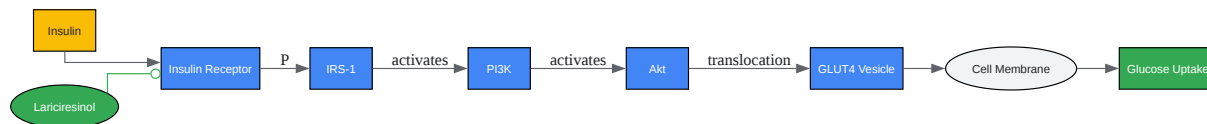


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Modulation of the TGF- β signaling pathway by Lariciresinol.

Insulin Signaling Pathway

Lariciresinol enhances insulin signaling, which is crucial for glucose homeostasis. This mechanism contributes to its antidiabetic effects.



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- To cite this document: BenchChem. [Lariciresinol Acetate: A Technical Guide for Researchers]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15594601#lariciresinol-acetate-as-a-lignan-derivative]

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